Definitive Structural Elucidation of 4-(3-Methoxypropoxy)benzonitrile

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Compound of Interest

Compound Name:	*4-(3-Methoxypropoxy)benzonitrile*
CAS No.:	*943150-79-6*
Cat. No.:	*B1462038*

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Executive Summary & Chemical Context[1][2][3][4][5][6]

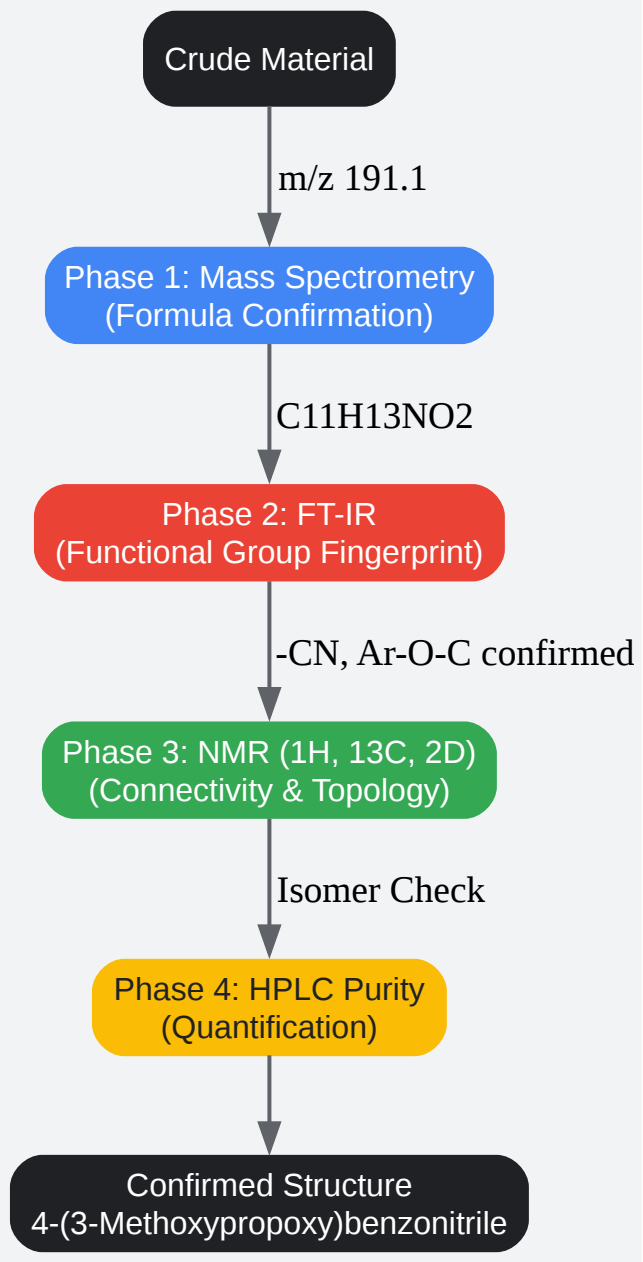
4-(3-Methoxypropoxy)benzonitrile (CAS: 100101-52-2) is a critical intermediate in the synthesis of pharmaceutical agents (such as Rabeprazole) and a mesogenic core for liquid crystal displays. Its structural integrity is defined by a para-substituted benzene ring linking a rigid nitrile group with a flexible methoxypropoxy ether tail.

This guide details a non-template, first-principles approach to elucidating its structure. We move beyond simple data listing to the causality of spectral features, ensuring a self-validating analytical workflow.

The Elucidation Workflow

The following directed graph illustrates the logical dependency of the analytical techniques used. We do not perform experiments in isolation; each step constrains the variables for the next.

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Figure 1: The logical cascade of structural verification. Each phase eliminates alternative structural isomers.

Phase 1: Mass Spectrometry (Formula Validation)

The first step establishes the molecular weight and elemental composition. For this ether-linked nitrile, Electron Ionization (EI) is preferred over soft ionization (ESI) initially to observe diagnostic fragmentation.

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- Instrument: GC-MS (EI, 70 eV) or LC-MS (ESI+ for molecular ion).
- Target Molecular Ion (M+): m/z 191.23 (Calculated).

Diagnostic Fragmentation Logic

We do not merely look for the parent ion; we validate the structure via its specific breakage points.

Fragment (m/z)	Assignment	Mechanistic Origin
191 (M+)	Molecular Ion	Confirms Formula .
119		Alpha-cleavage: Rupture of the propyl chain leaving the phenoxy radical.
102/103		Benzonitrile cation: Characteristic of 4-substituted benzonitriles.
59		Ether tail: Cleavage of the aliphatic ether chain.

Causality: The stability of the benzonitrile cation (m/z 103) is a primary indicator of the aromatic core integrity. If the nitrile were on the alkyl chain, this fragment would be absent.

Phase 2: Infrared Spectroscopy (Functional Groups)

FT-IR is used here not for full structure determination, but to confirm the oxidation state of the carbon atoms (Nitrile vs. Amine vs. Amide).

- Method: ATR (Attenuated Total Reflectance) on neat oil/solid.

Key Vibrational Modes[7][8]

- Nitrile (

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): Look for a sharp, distinct band at 2220–2230 cm^{-1}.

- Note: This distinguishes the compound from potential amide impurities (which would show C=O at 1650 cm^{-1}).

- Ether (

  ): Strong stretching vibrations at 1250 cm^{-1} (Ar-O-C) and 1110 cm^{-1} (C-O-C aliphatic).

- Aromatic (

  ): Ring breathing modes at 1600 cm^{-1} and 1510 cm^{-1}.

Phase 3: Nuclear Magnetic Resonance (Connectivity)

This is the definitive phase. We must prove the para-substitution pattern and the linear connectivity of the propoxy chain.

- Solvent:

  (Chloroform-d) or

  .[1] (Data below assumes

).

- Reference: TMS (0.00 ppm).

^{1}H NMR Data & Assignment

The molecule possesses a plane of symmetry through the benzene ring axis if the chain rotates freely, creating an AA'BB' system for the aromatic protons.

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Position	Shift (ppm)	Multiplicity	Integral	Coupling ( )	Structural Logic
Ar-H (ortho to CN)	7.57	Doublet (d)	2H	8.8 Hz	Deshielded by electron-withdrawing -CN group.
Ar-H (ortho to O)	6.98	Doublet (d)	2H	8.8 Hz	Shielded by electron-donating alkoxy group.
	4.14	Triplet (t)	2H	6.4 Hz	Deshielded by direct attachment to phenolic oxygen.
	3.55	Triplet (t)	2H	6.2 Hz	Adjacent to aliphatic ether oxygen.
	3.36	Singlet (s)	3H	-	Terminal methoxy group (distinct singlet).
Central	2.08	Quintet (p)	2H	6.3 Hz	Coupled to two adjacent methylene groups.

^{13}C NMR (DEPT-135 Verified)

- Nitrile Carbon: ~119.3 ppm (Characteristic low intensity quaternary).
- Aromatic C-O: ~162.0 ppm (Deshielded ipso carbon).

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- Aromatic C-CN: ~104.0 ppm.
- Aliphatic Carbons: 69.5 ppm (

  ), 65.8 ppm (

  ), 58.8 ppm (

  ), 29.5 ppm (Central

).

2D NMR Visualization (COSY & HMBC)

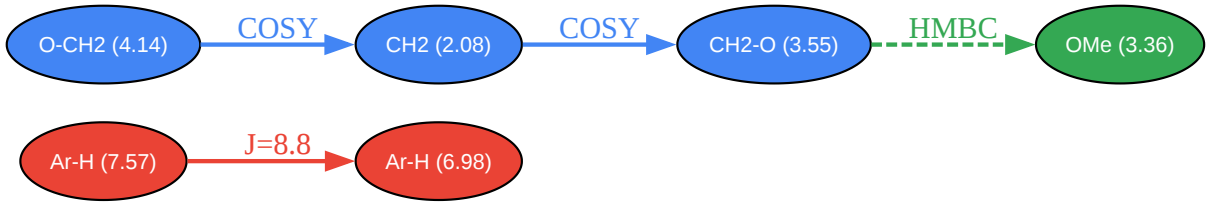
To prove the chain is not branched (e.g., isopropoxy derivative), we map the correlations.

- COSY (Through-Bond): Connects the triplet at 4.14

  quintet at 2.08

  triplet at 3.55.
- HMBC (Long-Range): Connects the

  protons (4.14) to the Aromatic C-O carbon (162.0), definitively linking the tail to the ring.



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Figure 2: NMR Correlation Map. Solid lines indicate scalar coupling (COSY); dashed lines indicate long-range heteronuclear coupling (HMBC) bridging the ether linkages.

Phase 4: Quality Control & Purity (HPLC)

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Once the structure is elucidated, a quantitative method is required to ensure batch consistency, particularly for drug development applications.

Protocol:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 150 x 4.6 mm, 5µm).
- Mobile Phase: Acetonitrile : Water (0.1%

) [60:40 Isocratic].
- Detection: UV at 254 nm (Benzonitrile

  transition).
- Retention Time: Expect elution ~4–6 minutes depending on flow rate (1.0 mL/min).

Self-Validation: The area under the curve (AUC) must correspond to >98% purity. Impurities at relative retention times (RRT) of 0.8 usually indicate unreacted 4-hydroxybenzonitrile.

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